Application Note: 4-Ethenyl-3-nitropyridine in Organic Synthesis

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Compound of Interest

Compound Name:	*4-Ethenyl-3-nitropyridine*
CAS No.:	*1112240-83-1*
Cat. No.:	*B1398760*

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Executive Summary

4-Ethenyl-3-nitropyridine (also known as 4-vinyl-3-nitropyridine) is a highly versatile, electron-deficient heterocyclic building block. Its unique reactivity stems from the synergistic electron-withdrawing effects of the nitro group at the C3 position and the pyridine nitrogen. This electronic push-pull system activates the C4-vinyl group toward diverse transformations, most notably reductive cyclization to 5-azaindoles (1H-pyrrolo[3,2-c]pyridines) and Diels-Alder cycloadditions.

This guide provides validated protocols for synthesizing this scaffold and deploying it to construct fused heteroaromatic systems critical in kinase inhibitor development.

Technical Profile & Reactivity

The **4-ethenyl-3-nitropyridine** scaffold exhibits distinct reactivity profiles driven by its electronic structure:

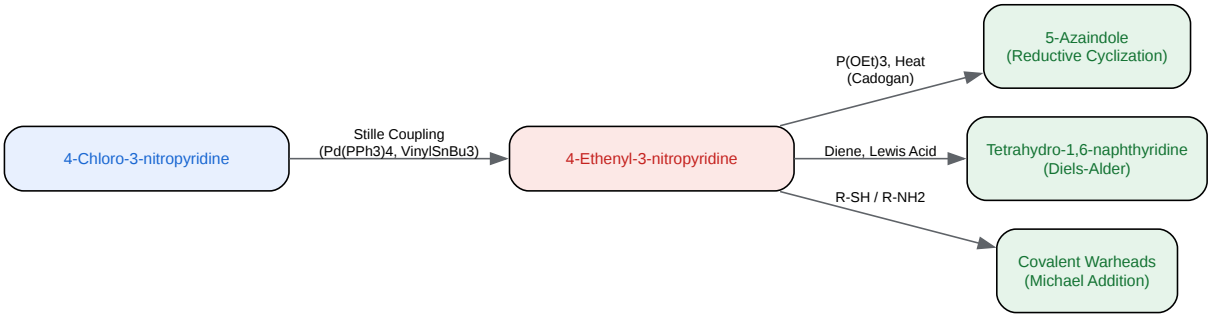
- Michael Acceptor Potency: The vinyl group is severely electron-deficient, making it an excellent Michael acceptor for soft nucleophiles (thiols, amines) and a potent dienophile in

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Diels-Alder reactions.

- Reductive Cyclization Precursor: The ortho-nitro vinyl motif is the classic substrate for the Cadogan-Sundberg indole synthesis, providing direct access to the 5-azaindole core found in drugs like Vemurafenib.
- Polymerization Risk: Due to high reactivity, the monomer is prone to spontaneous polymerization.[1] It should be stored with a stabilizer (e.g., p-tert-butylcatechol) or at low temperatures.

Reactivity Pathway Diagram



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Figure 1: Synthetic utility map of **4-ethenyl-3-nitropyridine**, highlighting its central role in accessing fused heterocycles.

Core Protocol: Synthesis of 4-Ethenyl-3-nitropyridine

While Suzuki coupling is common, the Stille coupling is often preferred for this specific substrate to avoid the instability of vinylboronic acids and the harsh basic conditions that can degrade the nitro-pyridine core.

Materials

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- Substrate: 4-Chloro-3-nitropyridine (CAS: 13091-23-1)
- Reagent: Tributyl(vinyl)stannane (97%)[1]
- Catalyst: Bis(triphenylphosphine)palladium(II) dichloride [$PdCl_2(PPh_3)_2$] or $Pd(PPh_3)_4$[1]
- Solvent: 1,4-Dioxane (anhydrous) or Toluene[1]
- Additives: LiCl (optional, accelerates Stille coupling)

Step-by-Step Procedure

- Setup: Flame-dry a 100 mL Schlenk flask and cycle with Argon three times.
- Charging: Add 4-chloro-3-nitropyridine (1.58 g, 10.0 mmol) and LiCl (1.27 g, 30.0 mmol) to the flask.
- Solvation: Add anhydrous 1,4-dioxane (40 mL). Degas the solution by bubbling Argon for 15 minutes.
- Catalyst & Reagent: Add $Pd(PPh_3)_4$ (5 mol%, 0.58 g) followed by tributyl(vinyl)stannane (3.5 mL, 12.0 mmol).
- Reaction: Heat the mixture to 90°C for 16 hours under Argon. Monitor by TLC (30% EtOAc/Hexanes).[1] The starting chloride (Rf ~0.4) should disappear, replaced by the vinyl product (Rf ~0.5).
- Workup: Cool to room temperature. Dilute with EtOAc (100 mL) and wash with KF solution (saturated aq., 50 mL) to precipitate tin residues.[1] Filter the suspension through a Celite pad.
- Purification: Concentrate the filtrate. Purify via flash column chromatography (SiO_2, Gradient: 0% → 20% EtOAc in Hexanes).
    - Note: The product is volatile and light-sensitive. Evaporate solvents carefully at <40°C.

Yield Expectation: 75–85% as a yellow oil/low-melting solid.

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Application 1: Synthesis of 5-Azaindoles (Cadogan Cyclization)

The transformation of **4-ethenyl-3-nitropyridine** to 1H-pyrrolo[3,2-c]pyridine (5-azaindole) is a cornerstone reaction in medicinal chemistry. The Cadogan-Sundberg reaction utilizes triethyl phosphite to deoxygenate the nitro group to a nitrene, which inserts into the vinyl C-H bond.

Mechanism Logic

The nitro group is reduced by $P(OEt)_3$ to a nitroso, then to a nitrene intermediate.[1] This electrophilic nitrene attacks the adjacent vinyl group, closing the pyrrole ring.[1]

Protocol

- Reagents: **4-Ethenyl-3-nitropyridine** (1.0 mmol, 150 mg), Triethyl phosphite ($P(OEt)_3$, 3.0 mL, excess).
- Reaction: Place the substrate and triethyl phosphite in a microwave vial or heavy-walled pressure tube.
- Heating: Heat to 160°C for 4 hours.
  - Caution: Evolution of volatile byproducts. Use a blast shield if using a sealed tube.
- Workup: Distill off excess triethyl phosphite under high vacuum (or simply load the crude mixture if volume is low).
- Purification: Flash chromatography (SiO_2, 50% → 100% EtOAc in Hexanes). 5-Azaindoles are polar; adding 1% Et_3N to the eluent improves peak shape.

Data Summary:

Parameter	Condition	Note
Temperature	**160°C**	**Required for nitrene generation**
Solvent	Neat $P(OEt)_3$	Acts as solvent and reductant

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| Yield | 60–70% | Major byproduct is phosphate esters |

Application 2: Lewis Acid-Promoted Diels-Alder

The electron-poor nature of **4-ethenyl-3-nitropyridine** makes it a reactive dienophile, particularly when activated by Lewis acids. This allows for the construction of tetrahydro-1,6-naphthyridines.

Protocol

- Reagents: **4-Ethenyl-3-nitropyridine** (1.0 equiv), Isoprene (5.0 equiv), Et_2AlCl (1.0 M in hexanes, 1.2 equiv).[1]
- Solvent: CH_2Cl_2 (anhydrous).[1]
- Procedure:
  - Cool the solution of substrate in CH_2Cl_2 to -78°C.
  - Add Et_2AlCl dropwise. The Lewis acid coordinates to the pyridine nitrogen and/or nitro group, lowering the LUMO energy.[1]
  - Add Isoprene.
  - Warm slowly to 0°C over 4 hours.
- Outcome: Regioselective formation of the cyclohexene-fused pyridine derivative.

Safety & Handling

- Nitro Compounds: Potentially explosive if heated under confinement without pressure relief.[1]
- Tin Reagents: Organotins are neurotoxic.[1] All Stille coupling waste must be segregated and treated as hazardous heavy metal waste.
- Storage: **4-Ethenyl-3-nitropyridine** should be stored at -20°C under inert gas to prevent polymerization.

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